

Application Notes and Protocols for Methyl 4-(trifluoromethyl)nicotinate

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Compound of Interest

Compound Name: **Methyl 4-(trifluoromethyl)nicotinate**

Cat. No.: **B064435**

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Introduction

Methyl 4-(trifluoromethyl)nicotinate is a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug development. The presence of the trifluoromethyl group, a key pharmacophore, can substantially alter the physicochemical and biological properties of the parent nicotinic acid scaffold, often enhancing metabolic stability, lipophilicity, and binding affinity to target proteins. This document provides a comprehensive guide for the safe handling, application, and manipulation of **Methyl 4-(trifluoromethyl)nicotinate** in a research and development setting.

The protocols and safety information herein are synthesized from authoritative safety data sheets and established chemical synthesis literature to ensure both scientific integrity and adherence to best laboratory practices.

Physicochemical and Hazard Profile

A thorough understanding of the compound's properties is foundational to its safe and effective use.

Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	175204-82-7	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₆ F ₃ NO ₂	[1] [2] [4]
Molecular Weight	205.13 g/mol	[2] [3] [4]
Appearance	Liquid	[1]
Boiling Point	240.4 ± 40.0 °C at 760 mmHg	[2]
Storage Temperature	2-8°C, under inert atmosphere	[1] [4]

Hazard Identification and Safety Precautions

Methyl 4-(trifluoromethyl)nicotinate is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. Adherence to the following safety protocols is mandatory.[\[5\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fumes/gas/mist/vapors/spray.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- P264: Wash skin thoroughly after handling.[\[6\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[6\]](#)
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[\[6\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[7\]](#)

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][6]

Laboratory Handling and Storage

Personal Protective Equipment (PPE)

Given the irritant nature of the compound, a stringent PPE policy must be enforced.

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[8]
- Skin Protection: A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile) are mandatory. Always inspect gloves for integrity before use.[8]
- Respiratory Protection: All manipulations of the compound should be performed in a certified chemical fume hood to avoid inhalation of vapors.[5]

Storage and Stability

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area. [4][5] The recommended storage temperature is between 2-8°C.[1][4]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and amines.[5][9]
- Stability: The compound is stable under recommended storage conditions.[9] Thermal decomposition may produce hazardous gases, including carbon oxides, nitrogen oxides, and hydrogen fluoride.[5]

Spill and Waste Management

- Spill Procedure: In the event of a spill, evacuate the area. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[5] Avoid generating dust or aerosols.[6] Ensure the area is well-ventilated.[5][6]
- Waste Disposal: Dispose of chemical waste in accordance with all local, state, and federal regulations. Do not allow the material to enter drains or waterways.

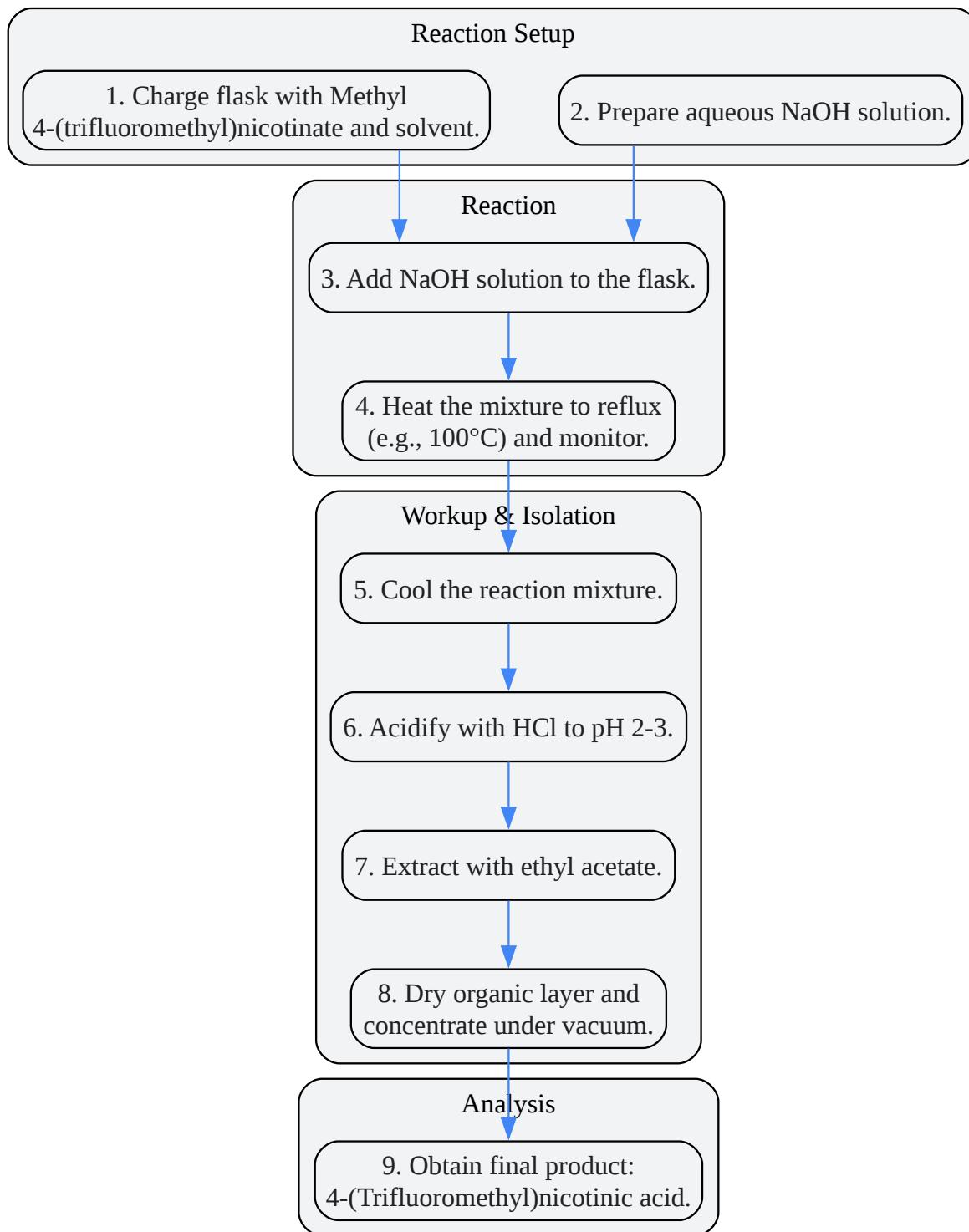
Application Protocol: Saponification to 4-(Trifluoromethyl)nicotinic Acid

This protocol details the hydrolysis of **Methyl 4-(trifluoromethyl)nicotinate** to its corresponding carboxylic acid, a common precursor in the synthesis of more complex pharmaceutical intermediates.

Rationale and Mechanism

Saponification is the base-mediated hydrolysis of an ester. In this protocol, sodium hydroxide (NaOH) acts as the base, attacking the electrophilic carbonyl carbon of the ester. This results in the formation of a tetrahedral intermediate, which then collapses to yield the sodium salt of the carboxylic acid and methanol. A final acidic workup protonates the carboxylate to yield the desired 4-(trifluoromethyl)nicotinic acid. This transformation is often a critical step in preparing derivatives for further coupling reactions.

Experimental Workflow Diagram



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Caption: Workflow for the saponification of **Methyl 4-(trifluoromethyl)nicotinate**.

Step-by-Step Protocol

Materials:

- **Methyl 4-(trifluoromethyl)nicotinate**
- Sodium hydroxide (NaOH)
- Deionized water
- Hydrochloric acid (HCl), concentrated
- Ethyl acetate
- Anhydrous sodium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar, add **Methyl 4-(trifluoromethyl)nicotinate** (e.g., 1.0 eq). Add water as the solvent.[10]
- Base Addition: In a separate beaker, prepare a solution of sodium hydroxide (e.g., 1.5 eq) in deionized water. Add this solution to the flask containing the ester.
- Reaction: Attach a reflux condenser and heat the mixture to 100°C with vigorous stirring.[10] The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.

- Workup - Cooling and Acidification: Once the reaction is complete, remove the heating mantle and allow the flask to cool to room temperature. Carefully add hydrochloric acid dropwise to adjust the pH to 2-3, which will precipitate the product.[10]
- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3x).
- Drying and Concentration: Combine the organic layers and dry over anhydrous sodium sulfate. Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude product.[10]
- Purification (Optional): The resulting solid can be further purified by recrystallization if necessary.

First Aid Measures

A prompt and appropriate response is critical in the event of accidental exposure.

- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[5]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention.[5]
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

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